

Application Notes and Protocols for ATC0175

Oral Gavage Preparation

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Compound of Interest

Compound Name: ATC0175

Cat. No.: B1665810

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Introduction

ATC0175 is a potent and selective antagonist of the melanin-concentrating hormone receptor 1 (MCHR1), demonstrating oral activity in preclinical models.^[1] As a critical tool in studying the role of the MCH system in various physiological processes, including anxiety and depression, proper formulation and administration of **ATC0175** are paramount for obtaining reliable and reproducible in vivo data.^[1] This document provides detailed application notes and protocols for the preparation of **ATC0175** for oral gavage in mice, addressing its physicochemical properties and ensuring safe and effective delivery.

Physicochemical Properties of ATC0175

A thorough understanding of the physicochemical properties of **ATC0175** is essential for appropriate formulation development.

Property	Value	Source
Molecular Weight	461.94 g/mol	[1][2]
Formula	C ₂₃ H ₂₅ F ₂ N ₅ O·HCl	[1]
Solubility	Soluble to 10 mM in DMSO. Soluble to 25 mM in ethanol. Insoluble in water.	[1][2][3]
Storage	Store at +4°C for short-term and -20°C for long-term.	[1][4][5]

Recommended Vehicle for Oral Gavage

Given that **ATC0175** is insoluble in water, a suspension formulation is recommended for oral gavage. A commonly used, safe, and effective vehicle for water-insoluble compounds is an aqueous suspension containing carboxymethylcellulose (CMC) with a surfactant such as Tween 80 to aid in wetting and prevent aggregation of the compound.

Recommended Vehicle Composition:

- 0.5% (w/v) Carboxymethylcellulose (low viscosity)
- 0.1% (v/v) Tween 80 in sterile, purified water

This vehicle provides a uniform suspension, is well-tolerated by mice, and is unlikely to interfere with the absorption of the test compound.

Experimental Protocol: Preparation of ATC0175 for Oral Gavage

This protocol describes the preparation of a 1 mg/mL suspension of **ATC0175**. The concentration can be adjusted based on the desired dose and the dosing volume, which should not exceed 10 mL/kg body weight for mice.[6][7]

Materials:

- **ATC0175** hydrochloride powder
- Carboxymethylcellulose (CMC), low viscosity
- Tween 80
- Sterile, purified water
- Mortar and pestle
- Spatula
- Calibrated balance
- Stir plate and magnetic stir bar
- Volumetric flasks and graduated cylinders
- Homogenizer (optional, for improved particle size reduction)

Procedure:

- **Vehicle Preparation (0.5% CMC, 0.1% Tween 80):**
 1. Heat approximately 80% of the final required volume of sterile water to 60-70°C.
 2. Slowly add the required amount of CMC to the heated water while stirring vigorously with a magnetic stir bar to prevent clumping.
 3. Continue stirring until the CMC is fully dispersed.
 4. Allow the solution to cool to room temperature. The solution will become clear and viscous.
 5. Add Tween 80 to the CMC solution to a final concentration of 0.1%.
 6. Add sterile water to reach the final desired volume and mix thoroughly.
- **ATC0175 Suspension Preparation (1 mg/mL):**

1. Weigh the required amount of **ATC0175** hydrochloride powder.
2. Place the powder in a clean, dry mortar.
3. Add a small volume of the prepared vehicle to the mortar to form a paste.
4. Triturate the paste with the pestle until it is smooth and uniform. This step is crucial for breaking down any aggregates.
5. Gradually add the remaining vehicle to the mortar while continuing to mix.
6. Transfer the suspension to a volumetric flask.
7. Rinse the mortar and pestle with a small amount of the vehicle and add the rinsing to the volumetric flask to ensure complete transfer of the compound.
8. Bring the suspension to the final desired volume with the vehicle.
9. Stir the final suspension continuously using a magnetic stir bar before and during dosing to ensure homogeneity. For a more uniform and stable suspension, homogenization may be employed.

Experimental Protocol: Oral Gavage Administration in Mice

Materials:

- Prepared **ATC0175** suspension
- Appropriately sized gavage needles (18-22 gauge, 1.5-2 inches long with a rounded tip for mice)[6]
- Syringes (1 mL)
- Animal balance

Procedure:

- Animal Preparation:

1. Weigh each mouse accurately to determine the correct dosing volume (e.g., for a 10 mg/kg dose and a 1 mg/mL suspension, a 20 g mouse would receive 0.2 mL).[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Gavage Needle Measurement:

1. Measure the gavage needle against the mouse from the tip of the nose to the last rib to determine the appropriate insertion depth.[\[6\]](#)[\[9\]](#) Mark the needle to ensure it is not inserted too far.

- Restraint and Administration:

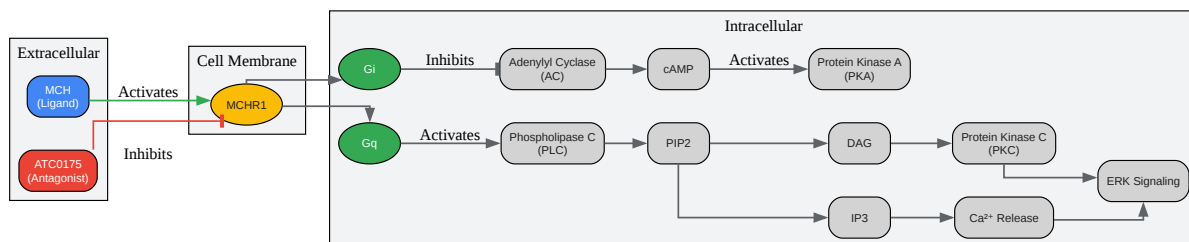
1. Gently restrain the mouse by scruffing the neck and back to immobilize the head and straighten the neck and esophagus.[\[6\]](#)[\[9\]](#)
2. Introduce the gavage needle into the mouth, passing it along the roof of the mouth and gently advancing it into the esophagus. The animal should swallow as the tube is passed.[\[6\]](#)[\[10\]](#) Do not force the needle.
3. Once the needle is in place, slowly administer the **ATC0175** suspension.
4. Gently remove the gavage needle.

- Post-Administration Monitoring:

1. Observe the animal for several minutes after dosing for any signs of distress, such as labored breathing.[\[6\]](#)[\[10\]](#)
2. Return the animal to its cage and monitor according to the experimental protocol.

MCHR1 Signaling Pathway

ATC0175 is an antagonist of the MCHR1 receptor, a G protein-coupled receptor (GPCR). MCHR1 couples to Gi and Gq proteins to modulate downstream signaling pathways. The binding of the endogenous ligand, melanin-concentrating hormone (MCH), to MCHR1 initiates these cascades. As an antagonist, **ATC0175** blocks these effects.

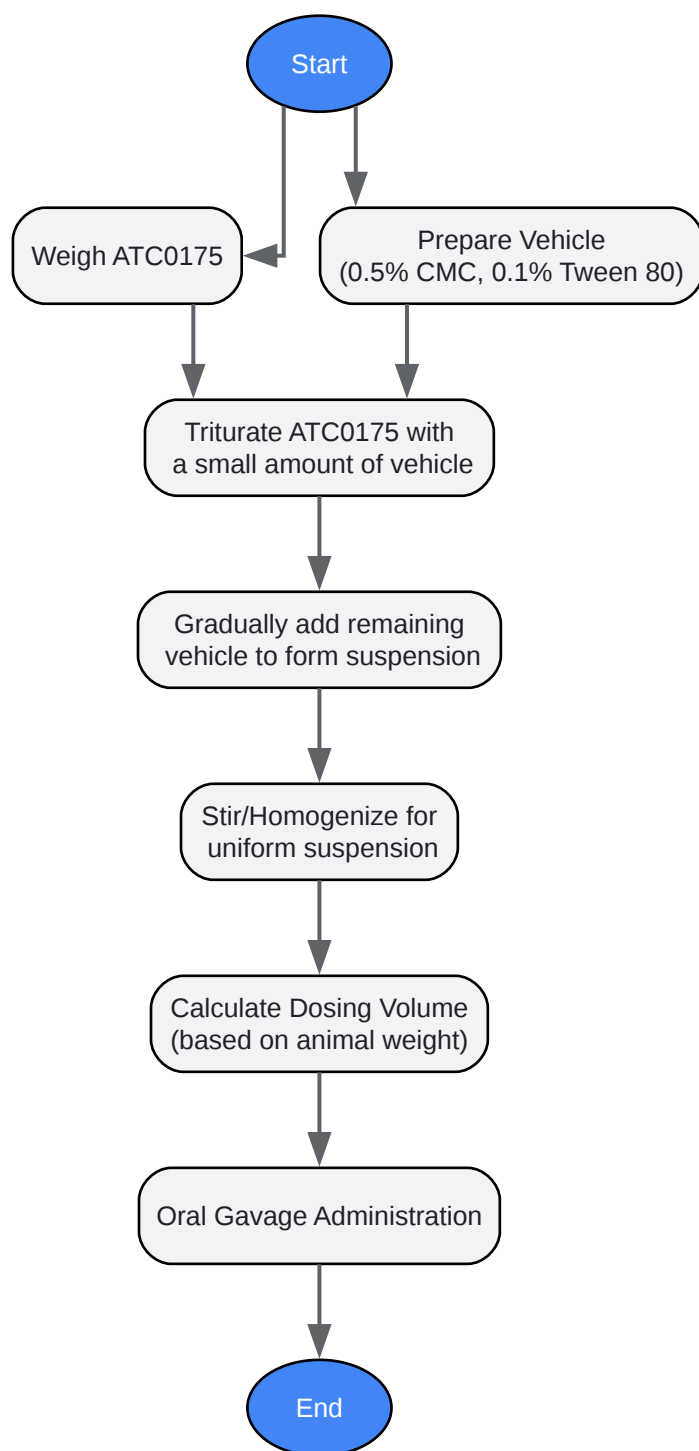


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Caption: MCHR1 signaling pathway and the inhibitory action of **ATC0175**.

Experimental Workflow for Oral Gavage Preparation

The following diagram illustrates the key steps in the preparation of **ATC0175** for oral gavage studies.



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Caption: Workflow for **ATC0175** oral gavage preparation and administration.

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